

Technical Guide: Chemical Properties of 3-Mercaptopentane-2-one-d2

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Compound of Interest

Compound Name: 3-Mercaptopentane-2-one-d2

Cat. No.: B12373708

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This technical guide provides a comprehensive overview of the chemical properties of 3-Mercaptopentane-2-one and its deuterated analog, **3-Mercaptopentane-2-one-d2**. This document details the physicochemical properties, proposed synthetic pathways, analytical methodologies, and its role in chemical reactions, particularly the Maillard reaction.

Core Chemical Properties

3-Mercaptopentane-2-one is a sulfur-containing ketone known for its characteristic savory, meat-like aroma, making it a significant compound in the flavor and fragrance industry.^[1] Its deuterated analog, **3-Mercaptopentane-2-one-d2**, where two hydrogen atoms on the C4-methylene group are replaced by deuterium, is a valuable tool in mechanistic studies, metabolic profiling, and as an internal standard in quantitative analysis.

Physicochemical Data

The following tables summarize the key physicochemical properties of 3-Mercaptopentane-2-one. The data for the deuterated analog, **3-Mercaptopentane-2-one-d2**, are predicted based on the non-deuterated compound and known effects of deuteration.

Table 1: General Properties of 3-Mercaptopentan-2-one and **3-Mercaptopentan-2-one-d2**

Property	3-Mercaptopentan-2-one	3-Mercaptopentan-2-one-d2 (Predicted)
Molecular Formula	C ₅ H ₁₀ OS	C ₅ H ₈ D ₂ OS
Molecular Weight	118.20 g/mol [2]	120.21 g/mol
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid
Odor	Sulfurous, alliaceous, meaty[1]	Similar to non-deuterated form
CAS Number	67633-97-0[2]	Not available

Table 2: Physical Properties of 3-Mercaptopentan-2-one and **3-Mercaptopentan-2-one-d2**

Property	3-Mercaptopentan-2-one	3-Mercaptopentan-2-one-d2 (Predicted)
Boiling Point	52 °C at 11 mmHg	Slightly higher than non-deuterated form
Density	0.988 g/cm ³	Slightly higher than non-deuterated form
Vapor Pressure	2.74 mmHg at 25 °C	Slightly lower than non-deuterated form
logP (Octanol/Water)	1.20	1.20
Solubility	Slightly soluble in water; soluble in alcohol	Similar to non-deuterated form

Spectral Data

While complete, assigned experimental NMR data for 3-Mercaptopentan-2-one is not readily available in public databases, the following table provides predicted chemical shifts based on analogous structures. The mass spectrum data is based on publicly available information.

Table 3: Predicted Spectroscopic Data for 3-Mercaptopentan-2-one

¹ H NMR (Predicted)	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.2	s	3H	H1 (CH ₃ -C=O)	
~3.5	t	1H	H3 (CH-SH)	
~1.6	m	2H	H4 (CH ₂)	
~1.0	t	3H	H5 (CH ₃)	
~1.8	d	1H	SH	
¹³ C NMR (Predicted)	Chemical Shift (ppm)	Assignment		
~210	C2 (C=O)			
~55	C3 (CH-SH)			
~30	C4 (CH ₂)			
~25	C1 (CH ₃ -C=O)			
~12	C5 (CH ₃)			
Mass Spectrometry (GC-MS)	m/z	Relative Intensity	Plausible Fragment	
118	Moderate	[M] ⁺		
75	High	[M - C ₂ H ₅] ⁺		
43	High	[CH ₃ CO] ⁺		

Experimental Protocols

Proposed Synthesis of 3-Mercaptopentan-2-one-d₂

A plausible synthetic route to 3-Mercaptopentan-2-one involves the conjugate addition of a sulfur nucleophile to an α,β -unsaturated ketone. For the deuterated analog, a deuteration step is incorporated.

This starting material can be synthesized via an aldol condensation of acetaldehyde and acetone, followed by dehydration.

A common method for α -deuteration of ketones involves base- or acid-catalyzed exchange with a deuterium source like D_2O .

- Materials: Pentan-2-one, Deuterium oxide (D_2O), Sodium deuteroxide ($NaOD$) or deuterated acid (e.g., DCl).
- Procedure:
 - Dissolve pentan-2-one in an excess of D_2O .
 - Add a catalytic amount of $NaOD$.
 - Stir the mixture at room temperature or with gentle heating for several hours to allow for H/D exchange at the α -positions. The C4 position is more sterically accessible for deprotonation and subsequent deuteration.
 - Monitor the reaction progress by 1H NMR spectroscopy, observing the disappearance of the signal corresponding to the C4 protons.
 - Upon completion, neutralize the reaction with a deuterated acid.
 - Extract the deuterated ketone with a suitable organic solvent (e.g., diethyl ether).
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield pentan-2-one-4,4- d_2 .

The deuterated ketone can be brominated at the α -position.

- Materials: Pentan-2-one-4,4- d_2 , N-Bromosuccinimide (NBS), catalytic amount of acid.
- Procedure:
 - Dissolve the deuterated ketone in a suitable solvent (e.g., carbon tetrachloride).
 - Add NBS and a catalytic amount of a radical initiator (e.g., AIBN) or acid.

- Heat the mixture under reflux and monitor the reaction by TLC or GC.
- After completion, cool the reaction, filter off the succinimide, and wash the filtrate.
- Remove the solvent under reduced pressure.

The final step involves the reaction of the α -bromo ketone with a sulfur nucleophile.

- Materials: 3-Bromo-pentan-2-one-4,4-d₂, Sodium hydrosulfide (NaSH) or Thioacetic acid followed by hydrolysis.
- Procedure using NaSH:
 - Dissolve the bromo-ketone in a polar aprotic solvent (e.g., DMF or acetone).
 - Cool the solution in an ice bath and add a solution of NaSH in water or ethanol dropwise.
 - Stir the reaction mixture at low temperature and allow it to warm to room temperature.
 - Monitor the reaction by TLC or GC.
 - Upon completion, pour the reaction mixture into water and extract with an organic solvent.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by distillation or column chromatography to obtain **3-Mercaptopentan-2-one-d₂**.

GC-MS Analysis of Volatile Sulfur Compounds

This protocol is adapted for the analysis of volatile sulfur compounds in a food matrix.^{[3][4][5]}

- Sample Preparation (Headspace Solid-Phase Microextraction - HS-SPME):
 - Place a known amount of the sample (e.g., 5 g of a food matrix) into a 20 mL headspace vial.
 - Add a saturated solution of NaCl to enhance the release of volatiles.

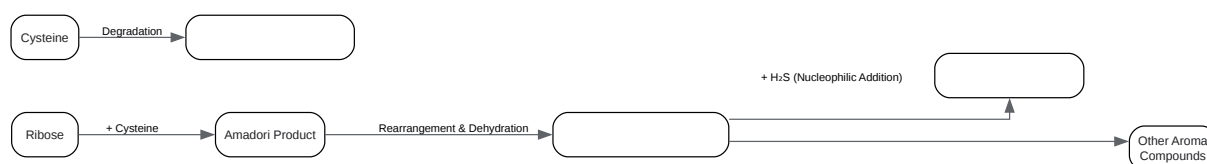
- If analyzing for thiols, addition of a small amount of an antioxidant (e.g., EDTA) can prevent oxidation.[5]
- Seal the vial and equilibrate at a controlled temperature (e.g., 40-60 °C) for a defined period (e.g., 15-30 minutes) with agitation.
- Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace for a specific time (e.g., 20-40 minutes) to adsorb the volatile compounds.
- Gas Chromatography (GC) Conditions:
 - Injector: Splitless mode, 250 °C.
 - Column: A non-polar or medium-polarity column suitable for flavor analysis (e.g., DB-5ms, HP-INNOWax).
 - Oven Program: Start at 40 °C, hold for 2 minutes, ramp to 240 °C at a rate of 5-10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
- Mass Spectrometry (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 35 to 350.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Data Analysis:
 - Identify compounds by comparing their mass spectra with libraries (e.g., NIST, Wiley) and by retention indices.
 - For quantitative analysis, use a deuterated internal standard like **3-Mercaptopentane-2-one-d2**.

Signaling Pathways and Logical Relationships

3-Mercaptopentan-2-one is a known product of the Maillard reaction, a complex series of chemical reactions between amino acids and reducing sugars that occurs upon heating and is responsible for the browning and flavor of many cooked foods.[6][7][8]

Formation in the Maillard Reaction

The formation of 3-Mercaptopentan-2-one in the Maillard reaction typically involves the reaction of a pentose sugar (like ribose) with a sulfur-containing amino acid (like cysteine).[7] A key intermediate in this pathway is 1,4-dideoxypento-2,3-diulose.[6]

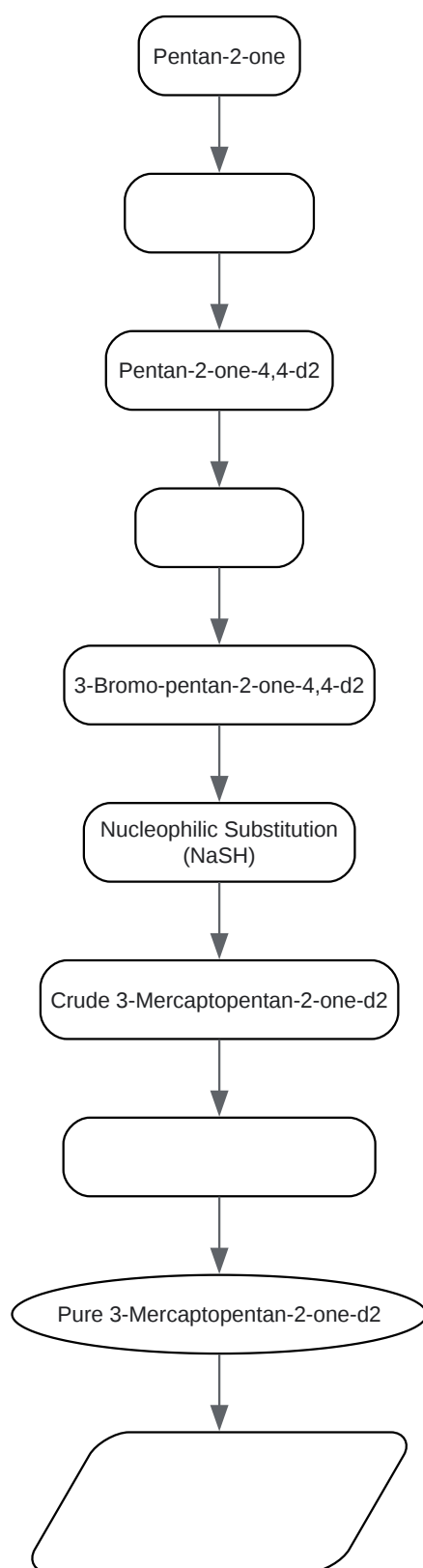


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Caption: Proposed Maillard reaction pathway for 3-Mercaptopentan-2-one formation.

Experimental Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and subsequent analysis of **3-Mercaptopentan-2-one-d2**.



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Caption: Workflow for the synthesis and analysis of **3-Mercaptopentan-2-one-d2**.

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